

Overcoming solubility issues with Methyl 2-aminonicotinate

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Compound of Interest

Compound Name: Methyl 2-aminonicotinate

Cat. No.: B050381

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Technical Support Center: Methyl 2-aminonicotinate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **Methyl 2-aminonicotinate**.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the general physicochemical properties of **Methyl 2-aminonicotinate**?

A1: Understanding the fundamental properties of **Methyl 2-aminonicotinate** is the first step in effective solubilization. Key data is summarized below.

Data Presentation: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1][2][3]
Molecular Weight	152.15 g/mol	[1][2][3]
Appearance	White to almost white or yellow powder/crystal	[1][2][4]
Melting Point	82-86 °C	[2][4]
Boiling Point (Predicted)	251.3 ± 20.0 °C	[2][4]
Density (Predicted)	1.238 ± 0.06 g/cm ³	[2][4]
pKa (Predicted)	4.71 ± 0.36	[2][4]

Q2: Which solvents are recommended for dissolving **Methyl 2-aminonicotinate**?

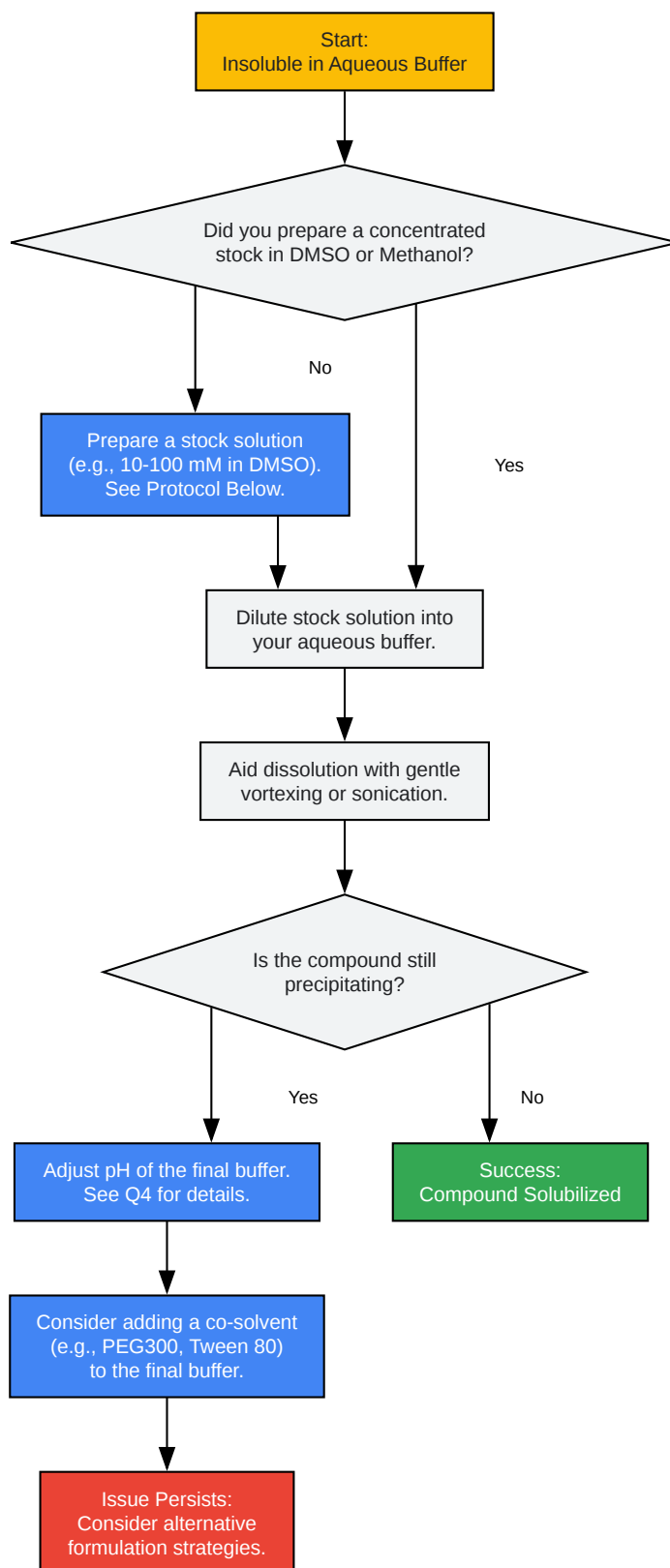
A2: **Methyl 2-aminonicotinate** exhibits good solubility in certain organic solvents. For aqueous applications, a stock solution in an organic solvent is typically prepared first and then diluted.

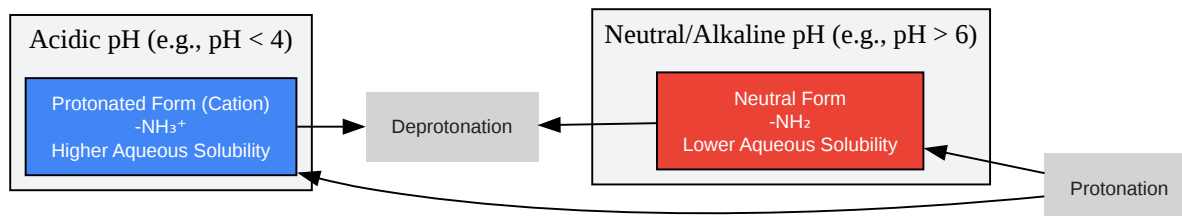
Data Presentation: Solvent Solubility

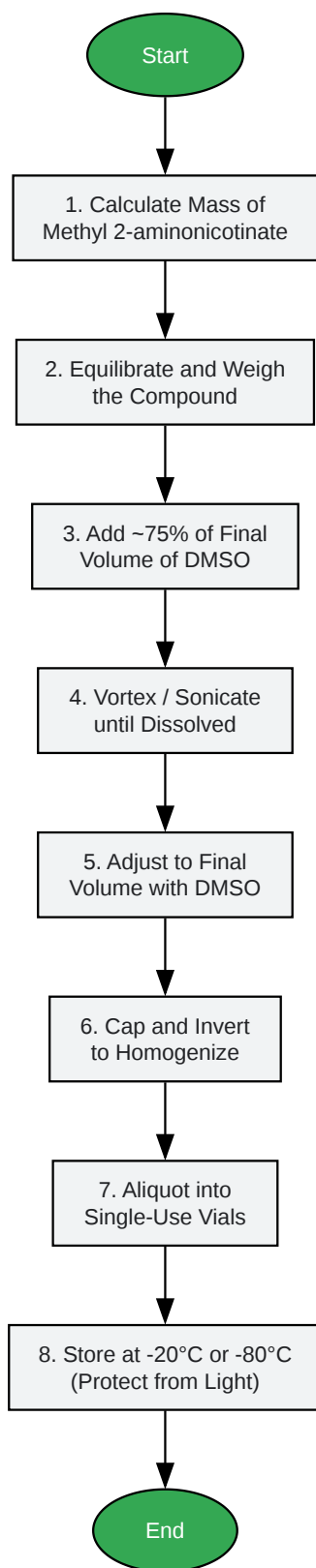
Solvent	Concentration	Notes	Source
Dimethyl Sulfoxide (DMSO)	100 mg/mL (657.25 mM)	Ultrasonic assistance may be needed. Use newly opened, anhydrous DMSO as it is hygroscopic.	[1]
Methanol	Soluble	A recommended solvent for creating stock solutions.	[2][4][5]

Q3: I'm struggling to dissolve **Methyl 2-aminonicotinate** in my aqueous buffer. What should I do?

A3: Direct dissolution in aqueous buffers can be challenging. The recommended approach is to first prepare a concentrated stock solution in an organic solvent like DMSO or Methanol and then dilute it into your aqueous medium. If you are still facing issues, consider the following troubleshooting steps.







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